

"17-Hydroxyisolathyrol" solubility in DMSO and other solvents

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Compound of Interest

Compound Name: 17-Hydroxyisolathyrol

Cat. No.: B15594513

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Technical Support Center: 17-Hydroxyisolathyrol

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility of **17-Hydroxyisolathyrol** in DMSO and other solvents. Find answers to frequently asked questions and troubleshooting tips for your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **17-Hydroxyisolathyrol** in DMSO?

A1: **17-Hydroxyisolathyrol** has a high solubility in DMSO, reaching up to 100 mg/mL (285.35 mM).[1] However, achieving this concentration may require sonication.[1] It is also crucial to use newly opened, anhydrous DMSO, as its hygroscopic nature can significantly impact the solubility of the compound.[1]

Q2: What are other solvent systems for dissolving **17-Hydroxyisolathyrol** for in vivo studies?

A2: For in vivo experiments, **17-Hydroxyisolathyrol** can be dissolved in various solvent systems, typically starting with a stock solution in DMSO. The final formulations aim to improve bioavailability and reduce toxicity. Here are some established protocols that yield a clear solution with a solubility of at least 2.5 mg/mL.[1]

Q3: How should I prepare a stock solution of **17-Hydroxyisolathyrol**?

A3: A detailed protocol for preparing a stock solution is provided in the "Experimental Protocols" section below. This includes a step-by-step guide for dissolving the compound in DMSO.

Q4: What should I do if I observe precipitation when preparing my solution?

A4: If you observe precipitation or phase separation, gentle heating and/or sonication can be used to aid dissolution.^[1] Ensure you are using high-purity, anhydrous solvents. For DMSO, it is recommended to use a newly opened bottle to avoid issues with absorbed moisture.^[1]

Q5: How should I store stock solutions of **17-Hydroxyisolathyrol**?

A5: Stock solutions of **17-Hydroxyisolathyrol** in solvent should be stored under specific conditions to maintain stability. For long-term storage, it is recommended to store the solution at -80°C for up to 6 months.^[1] For shorter periods, storage at -20°C for up to 1 month is acceptable.^[1] Always keep the solution in a sealed container, away from moisture and light.^[1]

Data Presentation

Table 1: Solubility of **17-Hydroxyisolathyrol** in DMSO

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	100	285.35	Ultrasonic treatment may be needed. Use of newly opened, anhydrous DMSO is recommended. ^[1]

Table 2: Solvent Formulations for In Vivo Studies

Protocol	Solvent Composition	Final Concentration (mg/mL)
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 [1]
2	10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 [1]
3	10% DMSO, 90% Corn Oil	≥ 2.5 [1]

Experimental Protocols

Protocol 1: Preparation of a 100 mg/mL Stock Solution in DMSO

- Weighing: Accurately weigh the desired amount of **17-Hydroxyisolathyrol** powder in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 100 mg/mL. For example, to prepare 1 mL of stock solution, add 1 mL of DMSO to 100 mg of the compound.
- Dissolution: Vortex the mixture thoroughly. If the compound does not fully dissolve, use an ultrasonic bath to aid dissolution.[\[1\]](#) Visually inspect the solution to ensure it is clear and free of particulates.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C for up to 6 months or -20°C for up to 1 month in a sealed, light-protected container.[\[1\]](#)

Protocol 2: Preparation of a Working Solution for Cell Culture

This protocol describes the preparation of a final working solution from a DMSO stock solution. The final concentration of DMSO in the cell culture medium should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.

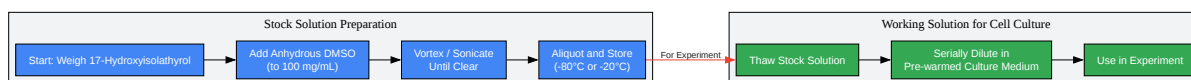
- Thaw Stock Solution: Thaw a vial of the **17-Hydroxyisolathyrol** DMSO stock solution at room temperature.

- **Serial Dilution:** Perform a serial dilution of the stock solution in pre-warmed cell culture medium to achieve the desired final concentration for your experiment. It is crucial to add the DMSO stock solution to the medium and mix immediately to prevent precipitation.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation upon dilution in aqueous media	The compound is less soluble in aqueous solutions.	Decrease the final concentration. Increase the percentage of co-solvents if the experimental design allows. Ensure rapid mixing when adding the DMSO stock to the aqueous medium.
Cloudy solution after dissolving in DMSO	The DMSO may have absorbed moisture. The compound may not be fully dissolved.	Use a new, unopened bottle of anhydrous DMSO.[1] Apply gentle warming or sonication to aid dissolution.[1]
Inconsistent experimental results	Degradation of the compound in the stock solution.	Ensure proper storage of the stock solution at -80°C or -20°C in sealed, light-protected vials.[1] Avoid multiple freeze-thaw cycles by preparing aliquots.

Visualizations



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Caption: Workflow for preparing **17-Hydroxyisolathyrol** solutions.

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References

- 1. medchemexpress.com [medchemexpress.com]
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